

Introduction: The Strategic Importance of a Versatile Chiral Intermediate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *trans-2-Bromo-1-indanol*

CAS No.: 10368-44-2

Cat. No.: B1268501

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trans-2-Bromo-1-indanol is a bifunctional molecule that serves as a cornerstone intermediate in asymmetric synthesis. Its rigid indane backbone, combined with the stereochemically defined trans relationship between the hydroxyl and bromo groups, offers a powerful platform for accessing a diverse range of high-value chemical entities. This vicinal halohydrin is particularly prized as a precursor for synthesizing enantiomerically pure compounds like (1S,2R)-indene oxide and cis-(1R,2S)-2-amino-1-indanol, which are critical building blocks in the development of pharmaceuticals, including anti-HIV drugs.^{[1][2]}

The synthetic power of **trans-2-Bromo-1-indanol** stems from the distinct reactivity of its two functional groups. The secondary alcohol at the C1 position is amenable to oxidation, while the bromine atom at the C2 position acts as an excellent leaving group for both intramolecular and intermolecular nucleophilic substitution reactions. This guide provides a detailed exploration of these key transformations, offering both mechanistic insights and field-proven protocols for researchers in synthetic chemistry and drug development.

Core Functional Group Transformations

The strategic application of **trans-2-Bromo-1-indanol** hinges on the selective manipulation of its hydroxyl and bromo functionalities. The three primary transformations—epoxidation, oxidation, and nucleophilic substitution—provide access to distinct classes of molecules.

Intramolecular SN2 Cyclization: Synthesis of Indene Oxide

The conversion of a trans-halohydrin to an epoxide is a classic and highly efficient transformation driven by an intramolecular Williamson ether synthesis.[3][4] This reaction is arguably the most common and valuable application of **trans-2-Bromo-1-indanol**.

Causality and Mechanistic Insight: The reaction is initiated by a base (e.g., NaOH, KOH) which deprotonates the C1 hydroxyl group to form a nucleophilic alkoxide. The key to this reaction's success lies in the stereochemistry of the starting material. The trans arrangement places the alkoxide and the bromine atom in a perfect anti-periplanar conformation, facilitating a backside attack on the C2 carbon.[5] This intramolecular SN2 displacement of the bromide ion results in the formation of a strained three-membered epoxide ring with inversion of configuration at the C2 center.[3] This stereospecific pathway allows for the direct transfer of chirality from the bromohydrin to the resulting indene oxide, a crucial intermediate for producing compounds like cis-aminoindanols.[1][6][7]

Experimental Protocol: Synthesis of Indene Oxide

Objective: To synthesize indene oxide via base-mediated intramolecular cyclization of **trans-2-bromo-1-indanol**.

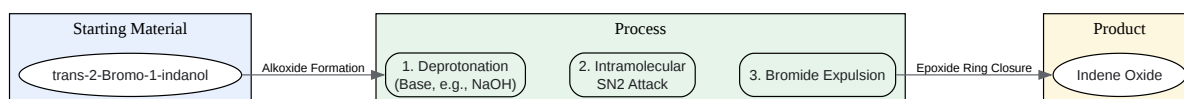
Materials:

- **trans-2-Bromo-1-indanol** (1.0 eq)
- Sodium hydroxide (NaOH) (1.5 eq)
- Tetrahydrofuran (THF) or Dichloromethane (DCM)
- Water
- Brine (saturated NaCl solution)

- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve **trans-2-Bromo-1-indanol** in THF or DCM in a round-bottom flask equipped with a magnetic stirrer.
- In a separate flask, prepare an aqueous solution of sodium hydroxide.
- Cool the solution of the bromohydrin to 0 °C using an ice bath.
- Add the NaOH solution dropwise to the stirred bromohydrin solution over 15-20 minutes.
- Allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor reaction progress using Thin-Layer Chromatography (TLC).
- Upon completion, add water to the reaction mixture and transfer it to a separatory funnel.
- Extract the aqueous layer with the organic solvent (e.g., DCM) three times.
- Combine the organic layers and wash with water, followed by brine.
- Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude indene oxide.
- The product can be further purified by column chromatography on silica gel if necessary.



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Caption: Workflow for the intramolecular epoxidation of **trans-2-bromo-1-indanol**.

Oxidation of the Secondary Alcohol: Synthesis of 2-Bromo-1-indanone

A complementary transformation involves the oxidation of the secondary alcohol at C1 to a ketone, yielding 2-bromo-1-indanone. This reaction preserves the bromine atom for subsequent functionalization while altering the electronic and steric properties of the five-membered ring.

Causality and Mechanistic Insight: This transformation requires an oxidizing agent capable of converting a secondary alcohol to a ketone without affecting other parts of the molecule.

Several modern oxidation protocols are suitable. The Swern oxidation, for instance, utilizes dimethyl sulfoxide (DMSO) activated by oxalyl chloride to form an electrophilic sulfur species.

[8][9] The alcohol attacks this species, and subsequent deprotonation and rearrangement, facilitated by a hindered base like triethylamine, leads to the formation of the ketone, dimethyl sulfide, and carbon oxides. This method is advantageous due to its mild, non-metallic conditions, which minimizes side reactions. The resulting 2-bromo-1-indanone is a versatile intermediate for creating C-C bonds or other functionalities alpha to the carbonyl group.[10][11]

Experimental Protocol: Swern Oxidation to 2-Bromo-1-indanone

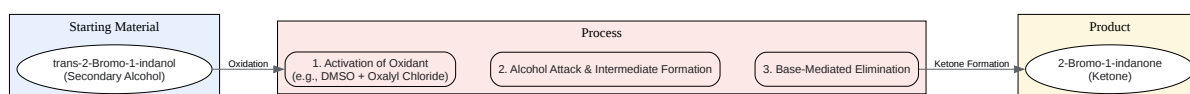
Objective: To synthesize 2-bromo-1-indanone by oxidizing the secondary alcohol of **trans-2-bromo-1-indanol**.

Materials:

- Oxalyl chloride (1.5 eq)
- Dimethyl sulfoxide (DMSO) (2.2 eq)
- **trans-2-Bromo-1-indanol** (1.0 eq)
- Triethylamine (Et₃N) (5.0 eq)
- Anhydrous dichloromethane (DCM)
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- Set up a flame-dried, three-necked round-bottom flask under an inert atmosphere, equipped with a magnetic stirrer, thermometer, and dropping funnels.
- Add anhydrous DCM to the flask and cool to -78 °C using a dry ice/acetone bath.
- Add oxalyl chloride to the DCM, followed by the dropwise addition of DMSO. Stir the mixture for 15 minutes at -78 °C.[8]
- Slowly add a solution of **trans-2-bromo-1-indanol** in anhydrous DCM dropwise, ensuring the internal temperature remains below -60 °C. Stir for 30-60 minutes.[8]
- Add triethylamine dropwise to the reaction mixture. The formation of a thick white precipitate is expected.
- After the addition is complete, remove the cooling bath and allow the mixture to warm to room temperature, stirring for 1-2 hours.[8]
- Quench the reaction by slowly adding water.
- Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with dilute HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to isolate 2-bromo-1-indanone.



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Caption: Generalized workflow for the oxidation of the C1 hydroxyl group.

Intermolecular SN2 Substitution: Synthesis of cis-2-Azido-1-indanol

The bromine atom at C2 is an excellent leaving group, enabling its displacement by a variety of nucleophiles. This pathway is critical for introducing new functionalities, particularly nitrogen, at the C2 position.

Causality and Mechanistic Insight: The reaction with sodium azide (NaN_3) is a powerful method for installing an azido group, which can be readily reduced to a primary amine. This SN2 reaction proceeds via backside attack of the azide anion on the C2 carbon, displacing the bromide and causing a complete inversion of stereochemistry at that center.^{[12][13]} Starting with the trans-bromohydrin, this inversion necessarily leads to the cis-azidoindanol product. This stereochemical control is paramount, as the resulting cis-1-amino-2-indanol (after reduction of the azide) is a highly sought-after chiral ligand and pharmaceutical intermediate.^[14] The reaction is typically performed in a polar aprotic solvent like DMF, which solvates the sodium cation but leaves the azide anion highly nucleophilic.^[12]

Experimental Protocol: Azide Substitution to cis-2-Azido-1-indanol

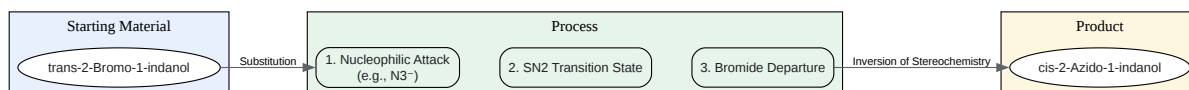
Objective: To synthesize cis-2-azido-1-indanol via nucleophilic substitution of the bromide in **trans-2-bromo-1-indanol**.

Materials:

- **trans-2-Bromo-1-indanol** (1.0 eq)
- Sodium azide (NaN_3) (1.5-2.0 eq)
- Anhydrous Dimethylformamide (DMF)
- Water
- Ethyl acetate or Diethyl ether
- Brine

Procedure:

- In a round-bottom flask, dissolve **trans-2-bromo-1-indanol** in anhydrous DMF.
- Add sodium azide to the solution. A catalytic amount of potassium iodide (KI) can be added to promote the reaction.^[12]
- Heat the reaction mixture to 70-80 °C and stir for 4-8 hours, or until TLC analysis indicates the consumption of the starting material.^[12]
- After the reaction is complete, cool the mixture to room temperature and pour it into a beaker containing water.
- Transfer the aqueous mixture to a separatory funnel and extract multiple times with an organic solvent like ethyl acetate.
- Combine the organic extracts and wash thoroughly with water to remove residual DMF, followed by a final wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure.
- The crude cis-2-azido-1-indanol can be purified by column chromatography on silica gel.



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Caption: Workflow for SN2 substitution at C2 with stereochemical inversion.

Summary of Transformations

The strategic choice of reagents dictates the transformation of **trans-2-Bromo-1-indanol**, allowing for precise molecular editing.

Transformation Pathway	Key Reagents	Product Class	Core Application
Intramolecular Epoxidation	Base (e.g., NaOH) in H ₂ O/THF	Epoxide (Indene Oxide)	Synthesis of chiral aminoindanols and other di-functionalized indanes.[1][6]
Alcohol Oxidation	Swern Reagents (Oxalyl Chloride, DMSO, Et ₃ N)	α -Bromo Ketone (2-Bromo-1-indanone)	Intermediate for α -functionalization, Darzens condensation, and synthesis of indanone derivatives.[10][11]
Intermolecular Substitution	Nucleophile (e.g., NaN ₃) in DMF	cis-Substituted Indanol (cis-2-Azido-1-indanol)	Precursor to valuable cis-1-amino-2-indanols, which serve as chiral ligands and pharmaceutical building blocks.[14]

Conclusion

trans-2-Bromo-1-indanol is a testament to the power of stereochemically defined intermediates in modern organic synthesis. Its dual functionality, governed by the predictable reactivity of a secondary alcohol and a secondary bromide, provides reliable and stereocontrolled access to three distinct and valuable molecular scaffolds: epoxides, ketones, and substituted indanols. The protocols and mechanistic rationale presented in this guide are designed to empower researchers to leverage the full synthetic potential of this versatile building block in their drug discovery and development programs.

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